

# A Comprehensive Technical Guide to the Synthesis of 4-Chloro-4'-hydroxybutyrophenone

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## Compound of Interest

Compound Name: 4-Chloro-4'-hydroxybutyrophenone

Cat. No.: B1582980

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## Abstract

This technical guide provides an in-depth exploration of the synthesis of **4-Chloro-4'-hydroxybutyrophenone**, a key intermediate in the preparation of various pharmacologically active compounds, including the antipsychotic drug haloperidol. The document emphasizes the prevalent synthetic strategy, the Friedel-Crafts acylation, offering a detailed mechanistic explanation, a step-by-step experimental protocol, and a discussion of critical process parameters. Furthermore, alternative synthetic routes, potential side reactions, and purification strategies are examined to provide a comprehensive understanding for researchers in organic synthesis and drug development.

## Introduction

**4-Chloro-4'-hydroxybutyrophenone**, with the chemical formula  $C_{10}H_{11}ClO_2$  [1], is a crucial building block in medicinal chemistry. Its butyrophenone scaffold is a common feature in a variety of central nervous system (CNS) active agents. The presence of a hydroxyl group on the phenyl ring and a chloro group on the butyryl chain offers versatile handles for further chemical modifications, making it a valuable precursor for the synthesis of complex target molecules. This guide aims to provide a detailed and practical overview of its synthesis, focusing on robust and scalable methodologies.

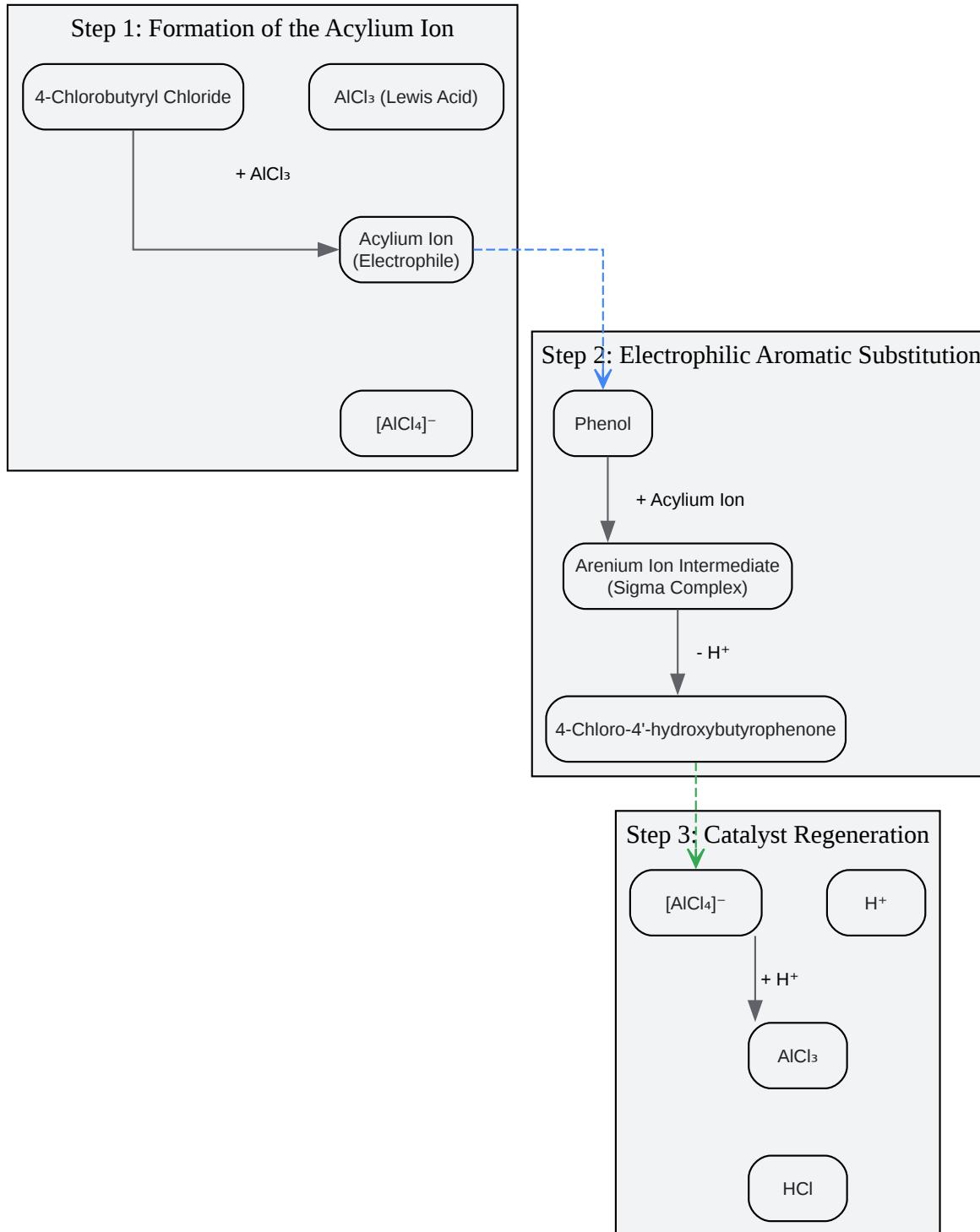
## Primary Synthetic Route: Friedel-Crafts Acylation

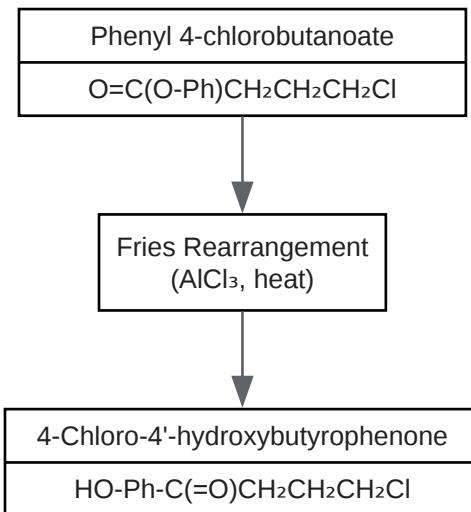
The most common and industrially viable method for the synthesis of **4-Chloro-4'-hydroxybutyrophenone** is the Friedel-Crafts acylation of phenol with 4-chlorobutyryl chloride. This electrophilic aromatic substitution reaction allows for the direct introduction of the 4-chlorobutyryl group onto the phenol ring.

## Reaction Mechanism

The Friedel-Crafts acylation proceeds through a well-established mechanism involving the formation of a highly electrophilic acylium ion.

Diagram: Mechanism of Friedel-Crafts Acylation





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## References

- 1. GSRS [gsrs.ncats.nih.gov]
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